

Application of 1,3-Cyclohexanedimethanamine in CO2 Capture Technologies: Application Notes and Protocols

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Compound of Interest

Compound Name: 1,3-Cyclohexanedimethanamine

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Introduction

The pursuit of efficient and cost-effective carbon dioxide (CO₂) capture technologies is a critical endeavor in mitigating the impacts of climate change. Amine-based solvents have long been the cornerstone of post-combustion CO₂ capture processes due to their high reactivity with CO₂.^[1] Among the vast array of amines, cycloaliphatic diamines such as **1,3-Cyclohexanedimethanamine** (1,3-CHDA), also known as 1,3-bis(aminomethyl)cyclohexane (1,3-BAC), are of growing interest. Their unique structural features, including two primary amine groups on a cyclohexane ring, suggest potential advantages in terms of CO₂ absorption capacity, reaction kinetics, and thermal stability. This document provides an overview of the potential application of 1,3-CHDA in CO₂ capture, including detailed experimental protocols derived from studies on analogous compounds, and a summary of relevant performance data to guide further research and development. While extensive research has been conducted on various amines for CO₂ capture, specific quantitative performance data for 1,3-CHDA is not widely available in publicly accessible literature.^{[2][3]} However, studies on other diamines provide a strong basis for its potential application and a framework for its experimental evaluation.^[4]

Physicochemical Properties of 1,3-Cyclohexanedimethanamine

A clear, colorless liquid at room temperature, 1,3-CHDA is a highly reactive cycloaliphatic diamine. Its primary industrial application to date has been as an epoxy curing agent.^[5] A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C8H18N2	PubChem
Molecular Weight	142.24 g/mol	PubChem
Appearance	Colorless liquid	Mitsubishi Gas Chemical
Boiling Point	245 °C	PubChem
Melting Point	-70 °C	PubChem
Flash Point	113 °C	PubChem
Density	0.945 g/cm ³	PubChem
Solubility in Water	Soluble	Mitsubishi Gas Chemical

CO2 Capture Mechanism

The reaction between primary amines, such as 1,3-CHDA, and CO₂ in an aqueous solution primarily proceeds through the formation of a zwitterion intermediate, which is then deprotonated by a base (another amine molecule or water) to form a carbamate.^[1] The presence of two primary amine groups in 1,3-CHDA suggests a high theoretical CO₂ loading capacity, potentially approaching a 1:1 molar ratio of CO₂ to amine groups under certain conditions.

Experimental Protocols

The following protocols are based on established methodologies for evaluating the performance of amine solvents in CO₂ capture and can be adapted for the study of 1,3-CHDA.

Preparation of Aqueous Amine Solution

Objective: To prepare aqueous solutions of 1,3-CHDA at various concentrations for CO₂ absorption experiments.

Materials:

- **1,3-Cyclohexanedimethanamine** (reagent grade)
- Deionized water
- Magnetic stirrer and stir bar
- Volumetric flasks and pipettes
- Analytical balance

Procedure:

- Determine the desired molar concentration of the 1,3-CHDA solution (e.g., 30 wt% or a specific molarity).
- Accurately weigh the required mass of 1,3-CHDA using an analytical balance.
- Transfer the weighed 1,3-CHDA to a volumetric flask.
- Add a portion of deionized water to the flask and dissolve the amine by stirring with a magnetic stirrer.
- Once dissolved, add deionized water to the flask up to the calibration mark.
- Stopper the flask and invert it several times to ensure a homogeneous solution.
- The final concentration should be verified by titration with a standard acid solution.

CO₂ Absorption (Vapor-Liquid Equilibrium) Measurement

Objective: To determine the CO₂ absorption capacity of the aqueous 1,3-CHDA solution at different partial pressures of CO₂ and temperatures.

Apparatus:

- A vapor-liquid equilibrium (VLE) apparatus consisting of a temperature-controlled equilibrium cell, a gas supply system (CO₂ and N₂), pressure and temperature sensors, and a gas analysis system (e.g., gas chromatograph).

Procedure:

- Charge a known volume of the prepared 1,3-CHDA solution into the equilibrium cell.
- Seal the cell and bring it to the desired experimental temperature (e.g., 40 °C).
- Evacuate the cell to remove any dissolved gases.
- Introduce a gas mixture with a known CO₂ partial pressure into the cell.
- Stir the solution to facilitate gas-liquid contact and allow the system to reach equilibrium, indicated by a stable pressure reading.
- Once at equilibrium, take a sample of the liquid phase for analysis.
- Analyze the CO₂ loading in the liquid phase using a suitable method, such as titration or total inorganic carbon (TIC) analysis.
- Repeat the experiment at different CO₂ partial pressures and temperatures to generate a complete VLE curve.

CO₂ Desorption (Regeneration) Study

Objective: To evaluate the ease of regeneration of the CO₂-rich 1,3-CHDA solution and determine the energy requirement for desorption.

Apparatus:

- A temperature-controlled reactor equipped with a condenser, a heating mantle, and a system to measure the evolved CO₂.

Procedure:

- Place a known amount of CO₂-rich 1,3-CHDA solution (from the absorption experiment) into the reactor.
- Heat the solution to the desired regeneration temperature (e.g., 100-120 °C).
- The released CO₂ is passed through a condenser to remove any water vapor and then quantified using a gas flow meter or by trapping and weighing.
- Monitor the CO₂ evolution over time to determine the desorption rate.
- The energy input to the system is measured to estimate the heat of desorption.
- Analyze the regenerated (lean) amine solution for its final CO₂ loading to determine the cyclic capacity.

Performance Data (Illustrative Examples from Related Diamines)

As specific performance data for 1,3-CHDA in CO₂ capture is not readily available, the following tables present data for other cycloaliphatic and linear diamines to provide a benchmark for expected performance. It is crucial to note that these are for comparative purposes only.

Table 2: CO₂ Absorption Capacity of Various Diamines

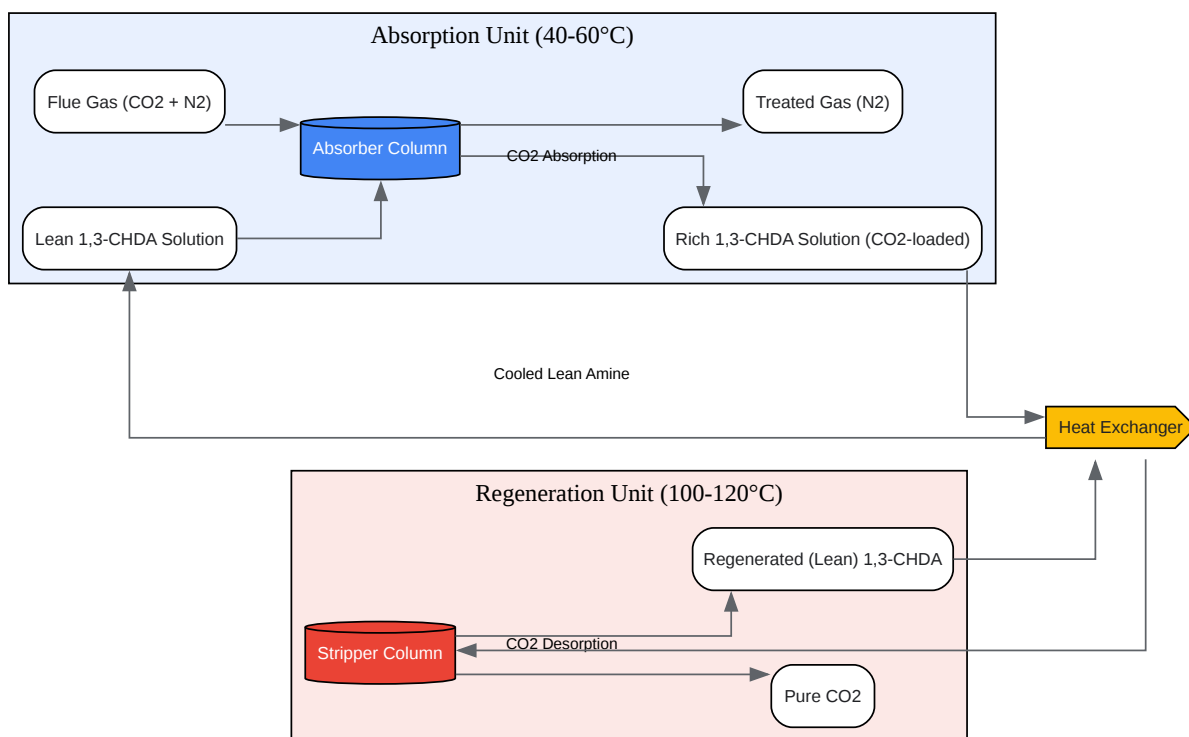
Amine	Concentration (wt%)	Temperature (°C)	CO2 Loading (mol CO2/mol amine)	Reference
Piperazine (PZ)	30	40	~0.8 - 1.0	Generic Data
N-methylpropane-1,3-diamine (MAPA)	30	40	> 0.78	[3]
Ethylenediamine (EDA)	30	25	~1.0	[4]
1,3-CHDA (Expected)	30	40	Potentially > 0.8	Hypothetical

Table 3: Kinetic Rate Constants for CO2 Absorption

Amine	Concentration (M)	Temperature (°C)	Second-Order Rate Constant (m ³ /mol·s)	Reference
Monoethanolamine (MEA)	2.0	25	~7,000	Generic Data
Piperazine (PZ)	2.0	25	~50,000	Generic Data
1,3-CHDA (Expected)	2.0	25	Potentially high due to primary amine groups	Hypothetical

Visualizations

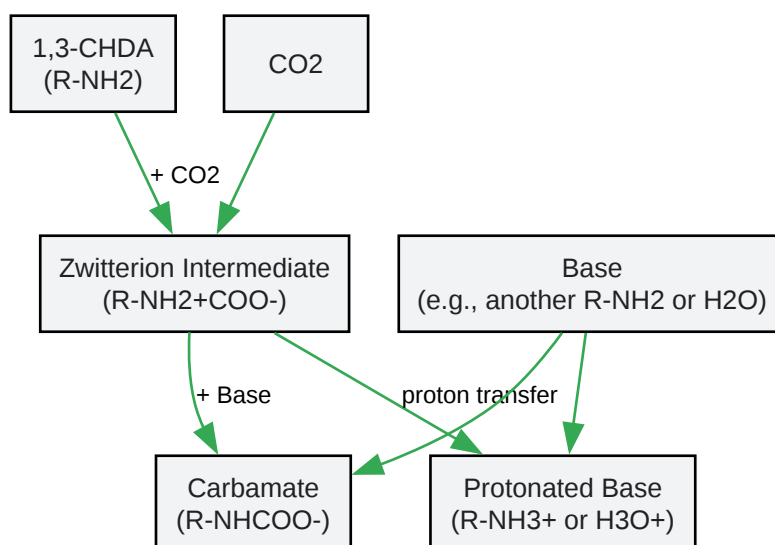
Experimental Workflow for CO2 Capture-Regeneration Cycle



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Caption: Workflow of a typical amine-based CO₂ capture and regeneration process.

Reaction Mechanism of CO₂ with 1,3-CHDA



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Caption: Simplified reaction mechanism of CO₂ with a primary amine like 1,3-CHDA.

Conclusion and Future Outlook

1,3-Cyclohexanedimethanamine presents itself as a promising candidate for CO₂ capture technologies due to its structural features as a cycloaliphatic diamine. The presence of two primary amine groups suggests a high theoretical CO₂ absorption capacity and potentially fast reaction kinetics. While specific experimental data for its performance in CO₂ capture is currently limited in open literature, the provided protocols and comparative data from related amines offer a solid foundation for researchers to undertake a comprehensive evaluation of 1,3-CHDA. Future studies should focus on obtaining detailed vapor-liquid equilibrium data, determining kinetic rate constants, and assessing the thermal and oxidative stability of 1,3-CHDA under process conditions. Such research will be invaluable in ascertaining its potential as a next-generation solvent for industrial CO₂ capture applications.

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